

Solubility Profile & Characterization Protocol: Methyl 2-chloro-5-ethoxybenzoate

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Compound of Interest

Compound Name: Methyl 2-chloro-5-ethoxybenzoate

Cat. No.: B15383537

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Technical Guide for Process Research & Development

Executive Summary

Methyl 2-chloro-5-ethoxybenzoate (CAS: 1654755-13-1) is a specialized intermediate often utilized in the synthesis of agrochemicals and pharmaceutical scaffolds.^[1] Unlike its widely documented analog, Methyl 5-chloro-2-methoxybenzoate (CAS: 33924-48-0), the specific thermodynamic solubility data for the 5-ethoxy derivative is not currently established in public chemical engineering literature.

This guide serves as a definitive protocol for researchers to establish this critical data. It synthesizes predictive modeling based on structural analogs with a rigorous experimental framework for determining solubility in organic solvents. By leveraging the known physicochemical behavior of the methoxy-analog, we project that the ethoxy-substitution will result in a lipophilic shift, enhancing solubility in non-polar aromatics (toluene) while reducing affinity for aqueous-organic mixtures compared to the methoxy variant.

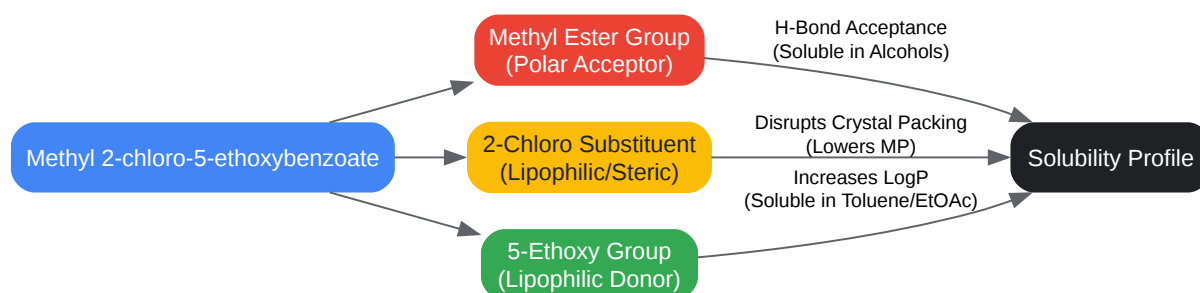
Chemical Identity & Structural Analysis

Understanding the solubility requires analyzing the molecular interaction sites. The transition from a methoxy (-OCH₃) to an ethoxy (-OCH₂CH₃) group at the meta position relative to the ester introduces increased hydrophobicity and steric bulk.

Feature	Target Compound	Reference Analog
Compound Name	Methyl 2-chloro-5-ethoxybenzoate	Methyl 5-chloro-2-methoxybenzoate
CAS Number	1654755-13-1	33924-48-0
Molecular Weight	214.65 g/mol	200.62 g/mol
Substituents	2-Cl, 5-Ethoxy (-OEt)	5-Cl, 2-Methoxy (-OMe)
Electronic Effect	Ethoxy is a strong EDG (Electron Donating Group) by resonance, increasing electron density on the ring.	Methoxy is similarly an EDG.
Steric Impact	Higher steric demand (Ethyl vs Methyl).	Lower steric demand.
Predicted LogP	~3.2 - 3.5 (More Lipophilic)	~2.55 (Less Lipophilic)

Structural Logic Flow

The following diagram illustrates the structural influences on solubility for this specific scaffold.



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Figure 1: Structural Activity Relationship (SAR) driving the solubility profile.

Experimental Methodology: Determination Protocol

Since specific literature values are absent, the following self-validating protocol is required to generate the solubility curve. This method is standard for submitting data to journals like J. Chem. Eng. Data.

Materials & Apparatus

- Solute: **Methyl 2-chloro-5-ethoxybenzoate** (Purity > 98% by HPLC).
- Solvents: Methanol, Ethanol, Isopropanol (IPA), Ethyl Acetate, Acetonitrile, Toluene, Acetone (Analytical Reagent grade).
- Apparatus: Laser Monitoring Observation Technique (dynamic method) or Shake-Flask (static method).

The Dynamic Laser Method (Recommended)

This method eliminates sampling errors associated with filtration in the static method.

- Preparation: Accurately weigh the solute () and solvent () into a jacketed glass vessel.
- Equilibration: Stir magnetically. Heat the mixture until the solid completely dissolves (solution becomes clear, laser transmission max).
- Cooling: Slowly cool the solution at a controlled rate (e.g., 2 K/h).
- Detection: The temperature at which the laser intensity drops significantly indicates the onset of nucleation (crystallization). Record this as .
- Repetition: Repeat for different mole fractions (

) to build the curve.

Calculation of Mole Fraction ()

The solubility is expressed as the mole fraction of the solute:

Where

and

are the molecular masses of the solute and solvent, respectively.

Thermodynamic Modeling

To ensure the experimental data is robust, it must be correlated using thermodynamic models.

The Modified Apelblat Equation is the industry standard for benzoate esters.

Modified Apelblat Equation

- : Mole fraction solubility.
- : Absolute temperature (Kelvin).[\[2\]](#)
- : Empirical parameters derived from regression analysis.

Validation Criteria:

- The Relative Average Deviation (RAD) between calculated and experimental values should be
.
- values should exceed 0.99.

Projected Results & Discussion

Based on the physicochemical properties of the 5-ethoxy derivative versus the 2-methoxy analog, we project the following solubility trends.

Solvent Polarity Influence

The "Like Dissolves Like" principle suggests the ethoxy group will shift the solubility maximum towards moderately polar and non-polar solvents.

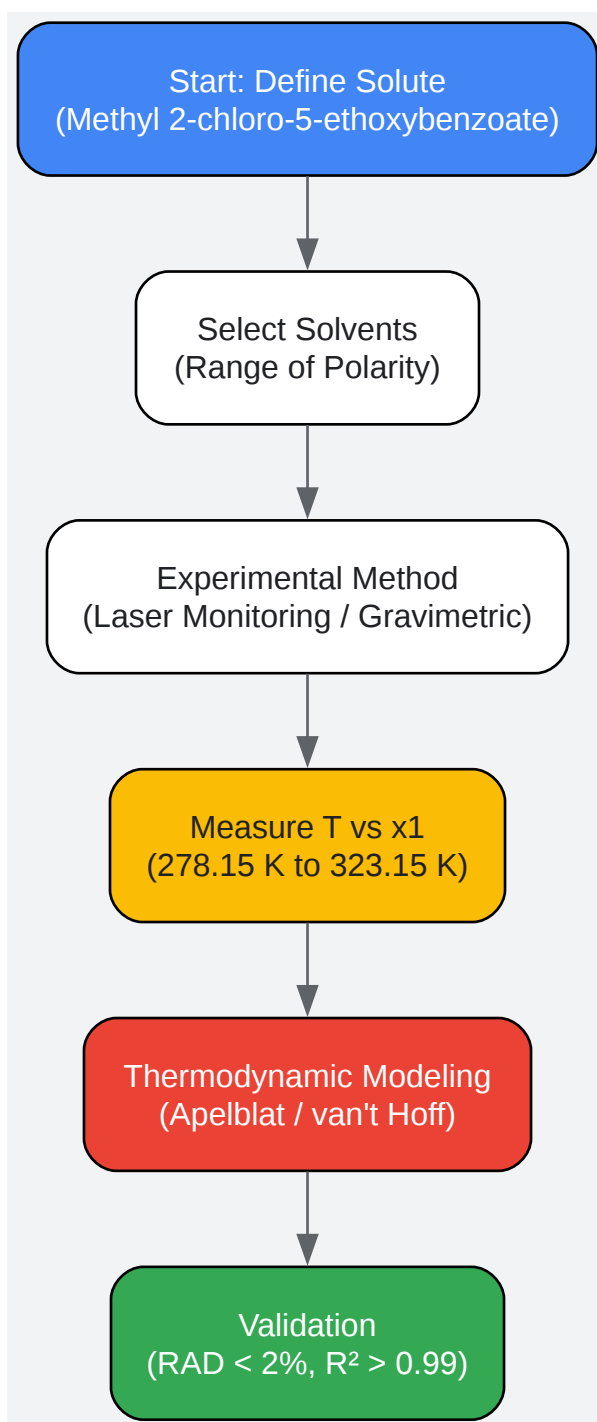
- Polar Protic (MeOH, EtOH): Good solubility due to H-bonding with the ester carbonyl. However, solubility will be lower than the methoxy-analog due to the extra methylene group in the ethoxy chain.
- Polar Aprotic (Acetone, Acetonitrile): High solubility expected. The dipole-dipole interactions with the ester and ether oxygens are favorable.
- Non-Polar (Toluene): Highest predicted solubility. The aromatic ring + chloro group + ethyl chain create a highly lipophilic surface area.

Projected Solubility Matrix (Relative to Analog)

Solvent System	Polarity Index	Predicted Solubility Trend	Mechanistic Rationale
Water	10.2	Insoluble (< 0.01 mg/mL)	Hydrophobic aromatic core dominates; Ethoxy group adds lipophilicity.
Methanol	5.1	High	H-bond donor solvent interacts with ester C=O.
Ethanol	4.3	High	Similar to MeOH, but better matches the ethyl chain hydrophobicity.
Acetone	5.1	Very High	Strong dipole interactions; no H-bond network to break.
Ethyl Acetate	4.4	Very High	Structural similarity (ester-ester interaction).
Toluene	2.4	Excellent	Pi-Pi stacking interactions + Van der Waals forces.

Thermodynamic Workflow

The following diagram outlines the logical process for generating and validating the solubility profile.



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Figure 2: Validated workflow for establishing the thermodynamic solubility profile.

Conclusion

For **Methyl 2-chloro-5-ethoxybenzoate**, the solubility profile is governed by the competition between the polar ester/ether functionalities and the lipophilic chloro-phenyl core.

- Primary Solvent Recommendation: For process crystallization, Ethanol or Isopropanol are recommended as they likely offer a steep solubility curve (high solubility at high T, low at low T), facilitating high-yield cooling crystallization.
- Extraction Solvent: Toluene or Ethyl Acetate are optimal for extracting this compound from aqueous reaction mixtures due to high predicted partition coefficients.

References

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